

Safety and Handling of 1-Boc-2,6-dimethylpiperazine: A Technical Guide

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Compound of Interest

Compound Name: 1-Boc-2,6-dimethylpiperazine

Cat. No.: B1343925

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling procedures for **1-Boc-2,6-dimethylpiperazine** (tert-butyl 2,6-dimethylpiperazine-1-carboxylate). As a key intermediate in the synthesis of bioactive molecules and pharmaceuticals, a thorough understanding of its properties is crucial for safe and effective laboratory use.^[1] This document outlines the known physical and chemical properties, potential hazards, and detailed procedures for safe handling, storage, and emergency response.

Chemical and Physical Properties

1-Boc-2,6-dimethylpiperazine is a versatile building block in organic synthesis.^[1] Its Boc-protecting group makes it a stable and easy-to-handle derivative of 2,6-dimethylpiperazine, facilitating its use in the development of complex chemical entities.^[1]

Table 1: Physical and Chemical Properties of **1-Boc-2,6-dimethylpiperazine**

Property	Value	Source
CAS Number	688363-66-8	Chem-Impex[1], ChemicalBook[2]
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂	Chem-Impex[1], Santa Cruz Biotechnology[3]
Molecular Weight	214.31 g/mol	Chem-Impex[1], Santa Cruz Biotechnology[3]
Appearance	Light yellow crystals	Chem-Impex[1]
Purity	≥ 95% (NMR)	Chem-Impex[1]
Melting Point	108 - 113 °C	Fisher Scientific[4]
Boiling Point	162 °C @ 760 mmHg	Fisher Scientific[4]
Flash Point	44 °C / 111.2 °F	Fisher Scientific[4]

Hazard Identification and Safety Precautions

While specific toxicity data for **1-Boc-2,6-dimethylpiperazine** is not readily available, the precautionary measures are derived from data for similar piperazine derivatives. The primary hazards are associated with skin and eye contact, inhalation of dust, and flammability.

Table 2: Hazard Summary and GHS Classifications (Inferred)

Hazard	Classification	Precautionary Statement
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage.[4]
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage. [4]
Flammable Solids	Category 1	Flammable solid.[4]

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **1-Boc-2,6-dimethylpiperazine**.

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[4\]](#)[\[5\]](#)
- Hand Protection: Use chemical-impermeable gloves (e.g., nitrile rubber). Inspect gloves prior to use.[\[5\]](#)
- Skin and Body Protection: Wear a lab coat, and in cases of potential significant exposure, flame-retardant and antistatic protective clothing.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[\[4\]](#)

Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to ensure laboratory safety and maintain the integrity of the compound.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)[\[6\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)
- Use non-sparking tools.[\[5\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[4\]](#)
- Do not get in eyes, on skin, or on clothing.[\[4\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#)
- Recommended storage temperature is between 0-8 °C.[\[1\]](#)

- Keep in a dark place under an inert atmosphere.[7]
- Protect from light and moisture.[6][8]
- Store in a flammables-area.[9]

Experimental Protocols: Emergency Procedures

In the event of an accidental exposure or spill, the following procedures should be followed immediately.

First-Aid Measures

Table 3: First-Aid Procedures

Exposure Route	Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse. Get medical attention if irritation occurs.[6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5]

Spill and Leak Procedures

- Evacuate Personnel: Keep people away from and upwind of the spill/leak.[5]
- Ensure Ventilation: Use adequate ventilation.[5]

- Remove Ignition Sources: Eliminate all sources of ignition.[5]
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[5]
- Clean-up: Sweep up and shovel into suitable, closed containers for disposal. Avoid dust formation.[6] For larger spills, absorb with inert material (e.g., sand, silica gel).

Chemical Compatibility

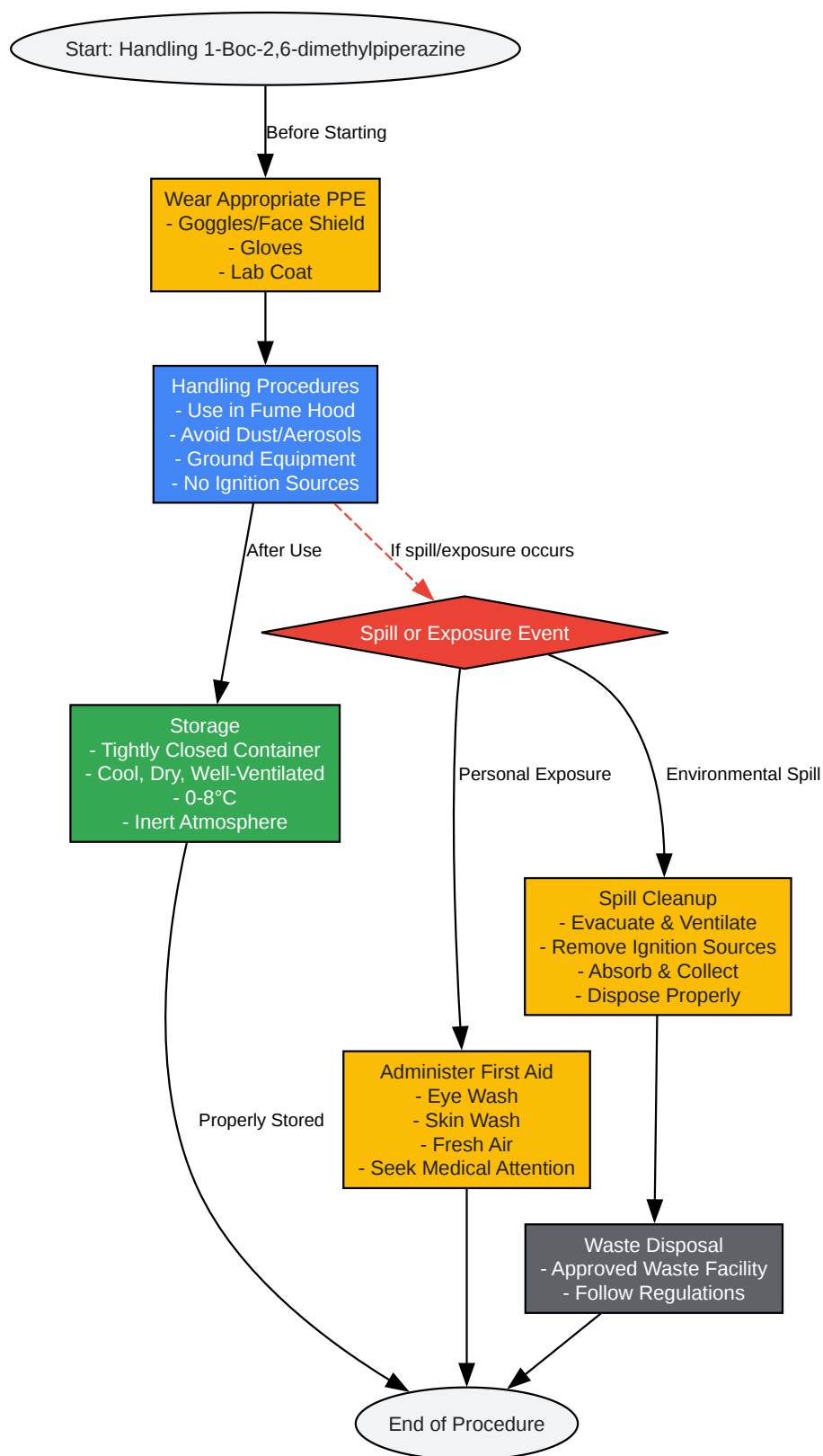
Avoid contact with strong oxidizing agents and strong acids.[4]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Visualizing Safety and Handling Workflow

The following diagram illustrates the logical flow of safety and handling procedures for **1-Boc-2,6-dimethylpiperazine**.



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Safety and Handling Workflow for **1-Boc-2,6-dimethylpiperazine**.

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